

Phenelzine vs placebo controlled trial design

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Phenelzine Sulfate

CAS No.: 156-51-4

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Key Clinical Trials: Phenelzine vs. Placebo

The table below summarizes the design and findings from pivotal placebo-controlled trials of phenelzine.

Clinical Condition	Trial Design & Duration	Phenelzine Dosage	Key Efficacy Findings	Primary Outcome Measures & Notes
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| **Depression-Anxiety States** [1] | Double-blind; 6 weeks | 30 mg/day vs. 60 mg/day | **60 mg/day:** Significantly more effective than placebo for depression & anxiety symptoms. **30 mg/day:** No significant difference from placebo. | Confirmed by >80% median inhibition of platelet monoamine oxidase (MAO) in the 60 mg group. | | **Social Phobia** [2] | Randomized; 8 weeks | Not specified in abstract | Phenelzine demonstrated greater efficacy than placebo after 8 weeks. | Dimensional ratings of overall severity; no significant differences observed at 4 weeks. | | **Social Anxiety Disorder (SAD)** [3] | Randomized; 12 weeks | Not specified in abstract | Phenelzine was significantly more effective than placebo. **Combination Therapy:** Phenelzine + Cognitive Behavioral Group Therapy (CBGT) was superior to either monotherapy. | 46.9% of patients in the combination group achieved remission, compared to 7.4% in the placebo group. |

Detailed Experimental Protocols

The following outlines the core methodologies commonly used in these clinical trials.

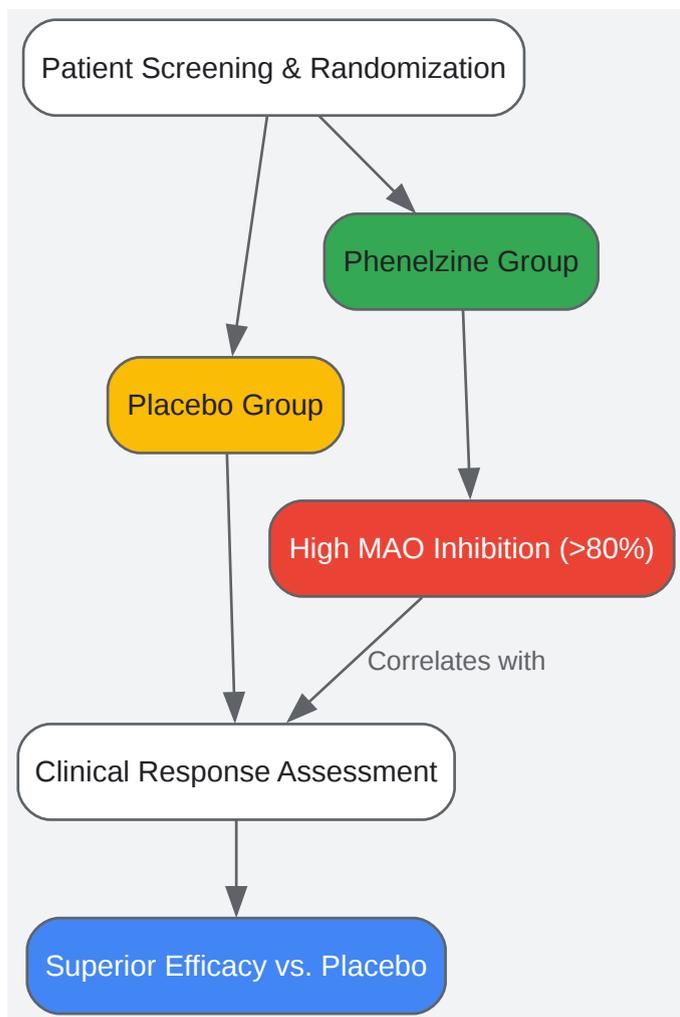
- **Study Design:** The cited trials were **randomized, double-blind, placebo-controlled studies**, which is the gold standard for evaluating drug efficacy [1] [3]. This design minimizes bias by ensuring neither the participants nor the investigators know which treatment is being administered.
- **Participant Selection:** Participants were typically adult outpatients who met specific diagnostic criteria for the condition under investigation (e.g., DSM-III criteria for social phobia or depression-anxiety states) [1] [2]. Patients were often excluded if they had certain comorbid conditions or were taking contraindicated medications.
- **Treatment Protocol:**
 - **Intervention Group:** Received oral **phenelzine sulfate**, with the dose varying by study (e.g., 30 mg/day, 60 mg/day) [1].
 - **Control Group:** Received an identical-looking placebo.
 - The treatment period ranged from 6 to 12 weeks, with efficacy assessments at multiple time points (e.g., 4, 8, and 12 weeks) [1] [2] [3].
- **Outcome Measures:** Efficacy was assessed using standardized clinical rating scales. While the specific scales varied by study, they often included:
 - **Clinician-Administered Scales:** Dimensional ratings of overall illness severity [2] or scales like the Liebowitz Social Anxiety Scale (LSAS) [3].
 - **Patient-Reported Outcomes:** Self-rating scales for phobic patients or social interaction anxiety [3].
 - **Biochemical Measures:** Some trials, particularly in depression, correlated clinical response with the degree of platelet MAO inhibition, providing a pharmacodynamic marker of target engagement [1].

Mechanistic Insights and Correlative Biomarkers

A key aspect of trial design for phenelzine involves understanding its mechanism of action and relevant biomarkers.

- **Mechanism of Action:** Phenelzine is a non-selective, irreversible inhibitor of monoamine oxidase (MAO), the enzyme responsible for degrading neurotransmitters like serotonin, norepinephrine, and dopamine [4] [5]. By increasing the availability of these neurotransmitters in the brain, it exerts its antidepressant and anxiolytic effects.
- **Biomarker for Target Engagement:** The 1976 depression-anxiety study established that a **minimum of 80% inhibition of platelet MAO activity** was necessary for a significant clinical response [1]. This finding highlights that clinical efficacy is not solely dependent on dosage, but on achieving a sufficient level of enzymatic inhibition, which can be measured.

The following diagram illustrates the workflow of a typical phenelzine clinical trial and the central role of MAO inhibition in its mechanism of action.



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To cite this document: Smolecule. [Phenzine vs placebo controlled trial design]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b539391#phenzine-vs-placebo-controlled-trial-design]

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